

Application Note: Detection of Dihexyl Phthalate in Consumer Products

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Compound of Interest

Compound Name: *Dihexyl phthalate*
CAS No.: 68515-50-4; 84-75-3
Cat. No.: B15614339

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Abstract

Dihexyl phthalate (DHP), a phthalic acid ester, is utilized as a plasticizer in the production of various consumer goods, including cosmetics, food packaging, and toys, to enhance flexibility and durability. As DHP is not chemically bonded to the polymer matrix, it can leach out, leading to consumer exposure.[1] Concerns over its potential health risks, including reproductive toxicity, have led to increased scrutiny and regulatory interest.[2] This application note provides detailed protocols for the extraction and quantification of **dihexyl phthalate** in consumer products using Gas Chromatography-Mass Spectrometry (GC-MS), a standard and robust analytical technique for this purpose.[3]

Introduction

Phthalates are a class of chemicals widely used as plasticizers in polyvinyl chloride (PVC) and other polymers. Their presence in a vast array of consumer products, from personal care items to children's toys, has raised public health concerns due to their potential endocrine-disrupting properties.[4][5] **Dihexyl phthalate**, along with other phthalates, is subject to regulation in many regions. For instance, the Consumer Product Safety Improvement Act (CPSIA) in the

United States restricts the concentration of certain phthalates in children's toys and childcare articles to no more than 0.1%.^[4] Accurate and sensitive analytical methods are therefore crucial for monitoring and compliance.

This document outlines a comprehensive workflow for the detection of **dihexyl phthalate**, encompassing sample preparation through solvent extraction and instrumental analysis by GC-MS.

Quantitative Data Summary

The following table summarizes findings from various studies on the concentration of phthalates, including **dihexyl phthalate**, in consumer products. It is important to note that concentrations can vary significantly based on the product type, age, and manufacturing process.

Product Category	Specific Product	Dihexyl Phthalate (DHP) Concentration	Other Phthalates Detected & Concentration	Analytical Method	Reference
Children's Toys	PVC Toy	Not explicitly quantified	DEHP, DBP, BBP, DINP, DIDP, DnOP	GC-MS	[6]
Children's Toys	Infant Pacifier	Not explicitly quantified	Spiked samples showed good recovery	GC-MS	[6]
Children's Toys	PVC Toys	Not explicitly quantified	DEP, DAP, BBP, DBP, DCHP, DEHP, DOP, DINP, DIDP	HPLC-PDA	[7]
Cosmetics	Nail Products	Not detected	DEP (up to 38,663 ppm), DBP (up to 59,815 ppm)	HPLC-UV	[8] [9]
Cosmetics	Hair Care, Deodorants, Lotions	Not detected	DEP, DBP	HPLC-UV	[8] [9]

Note: Data for specific concentrations of **dihexyl phthalate** in a wide range of products is not readily available in the public domain. The table reflects the detection of other common phthalates, highlighting the analytical methods used.

Experimental Protocols

Sample Preparation: Solvent Extraction from Plastic Toys

This protocol is based on methodologies described for phthalate analysis in plastic materials.[\[6\]](#)
[\[10\]](#)

a. Materials and Reagents:

- Dichloromethane (DCM), analytical grade
- Hexane, analytical grade
- Tetrahydrofuran (THF), analytical grade
- **Dihexyl phthalate** analytical standard ($\geq 99.0\%$ purity)
- Internal standard (e.g., Benzyl benzoate)
- Soxhlet extraction apparatus
- Rotary evaporator
- Glass vials with PTFE-lined caps
- Analytical balance
- Grinder or sharp cutting tools

b. Procedure:

- **Sample Comminution:** Cut or grind the consumer product sample into small pieces (less than 3 mm x 3 mm) to increase the surface area for extraction.[\[6\]](#) For rigid plastics, freezing with liquid nitrogen before grinding can prevent melting.[\[11\]](#)
- **Weighing:** Accurately weigh approximately 1.0 g of the prepared sample into a cellulose extraction thimble.
- **Soxhlet Extraction:** Place the thimble into the Soxhlet extractor. Add 120 mL of dichloromethane to the boiling flask. Extract the sample for 6 hours at a cycle rate of 4-6 cycles per hour.[\[6\]](#)

- Concentration: After extraction, concentrate the extract to approximately 10 mL using a rotary evaporator.[6]
- Solvent Exchange and Final Volume: Transfer the concentrated extract to a 25 mL volumetric flask. Add the internal standard. Dilute to the final volume with dichloromethane.[6] If high concentrations of phthalates are expected, further dilution may be necessary to fall within the calibration range.

Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines typical GC-MS parameters for phthalate analysis.[3][6]

a. Instrumentation:

- Gas Chromatograph with a Mass Selective Detector (GC-MS)
- Autosampler
- Capillary column: e.g., Agilent DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent.

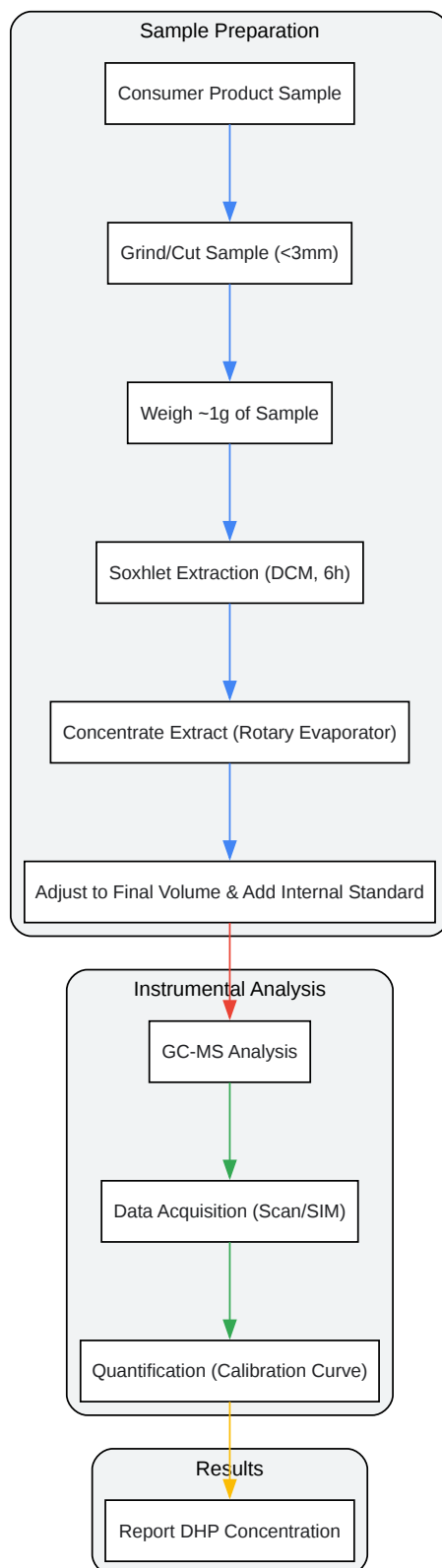
b. GC-MS Conditions:

Parameter	Value
GC Inlet	
Injection Volume	1 μ L
Injection Mode	Splitless
Inlet Temperature	250 $^{\circ}$ C
Oven Program	
Initial Temperature	70 $^{\circ}$ C, hold for 1 min
Ramp Rate	20 $^{\circ}$ C/min
Final Temperature	280 $^{\circ}$ C, hold for 5 min
Carrier Gas	
Gas	Helium
Flow Rate	1.2 mL/min (constant flow)
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
MS Source Temp.	250 $^{\circ}$ C
MS Quad Temp.	150 $^{\circ}$ C
Acquisition Mode	Selected Ion Monitoring (SIM) and/or Full Scan
SIM Ions for DHP	m/z 149 (quantifier), 167, 279

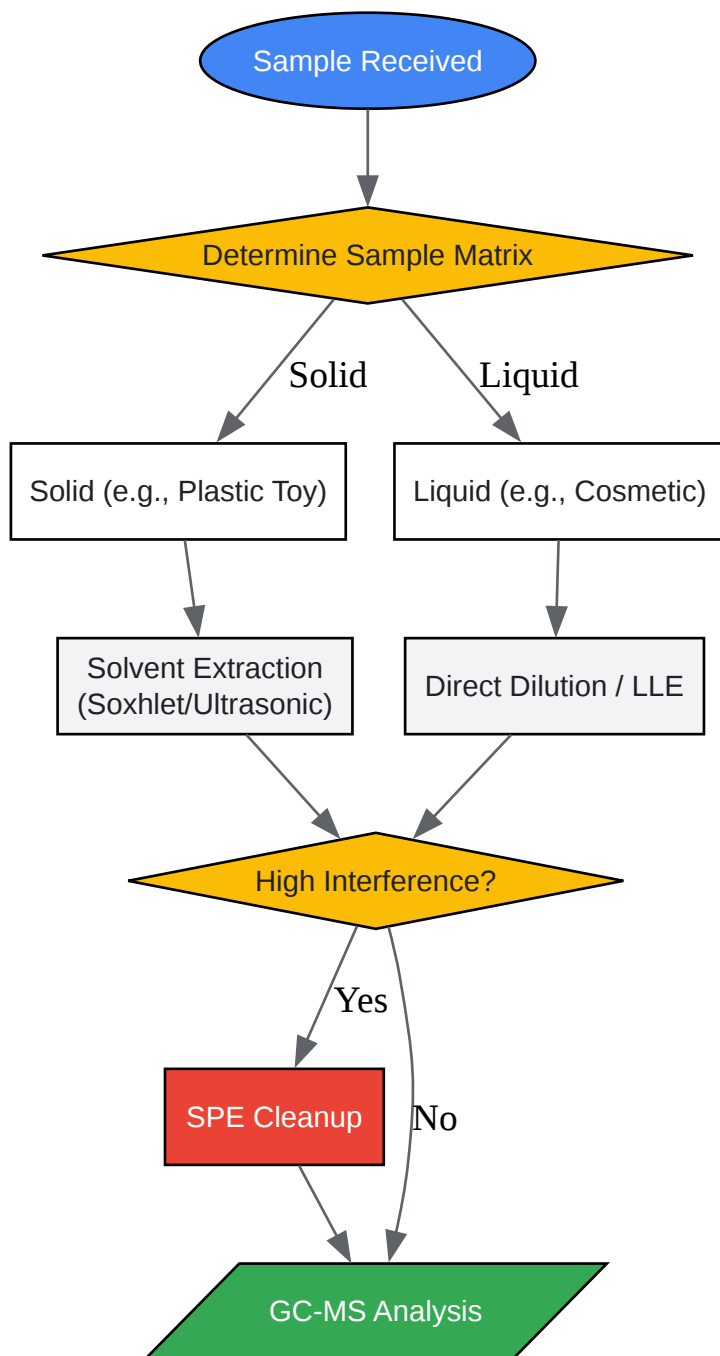
Note: The primary ion fragment for many phthalates is m/z 149, which arises from the phthalic anhydride structure.[6]

c. Calibration: Prepare a series of calibration standards of **dihexyl phthalate** in dichloromethane, ranging from 0.5 μ g/mL to 10 μ g/mL.[6] Each standard should contain the internal standard at a constant concentration. Generate a calibration curve by plotting the ratio of the DHP peak area to the internal standard peak area against the concentration of DHP.

Visualizations



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Caption: Workflow for **Dihexyl Phthalate** Detection.

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